

Application Notes & Protocols: Utilizing Enhydrin and Chlorohydrins as Reference Standards

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Compound of Interest

Compound Name: *Enhydrin chlorohydrin*

Cat. No.: *B15596066*

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Introduction

These application notes provide detailed protocols for the use of Enhydrin and Chlorohydrins as reference standards in analytical chemistry. It is important to note that "**Enhydrin chlorohydrin**" is not a recognized chemical entity. This document addresses protocols for "Enhydrin," a sesquiterpene lactone, and "Chlorohydrins," represented here by ethylene chlorohydrin, as distinct reference standards. These compounds are relevant in the quality control of natural health products and in toxicological and environmental monitoring, respectively.

Part 1: Enhydrin as a Reference Standard

Enhydrin is a major bioactive sesquiterpene lactone found in the leaves of the yacon plant (*Smallanthus sonchifolius*). It is utilized as a marker compound for the quality control and standardization of yacon leaf extracts, which are investigated for their anti-diabetic properties.

[\[1\]](#)[\[2\]](#)[\[3\]](#)

1.1. Physicochemical Properties of Enhydrin

Property	Value
Molecular Formula	C23H28O10
Molecular Weight	464.5 g/mol [4]
Appearance	Crystalline solid
IUPAC Name	methyl (1S,2R,4R,7E,9S,10S,11R)-9-acetyloxy-10-[(2R,3R)-2,3-dimethyloxirane-2-carbonyl]oxy-4-methyl-12-methylidene-13-oxo-3,14-dioxatricyclo[9.3.0.02,4]tetradec-7-ene-8-carboxylate [4]

1.2. Applications

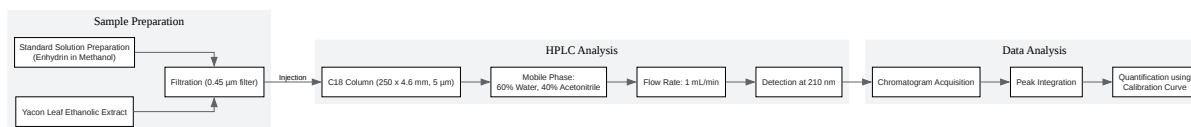
- **Quality Control of Yacon Leaf Extracts:** Enhydrin is used as a primary marker for the standardization of yacon leaf extracts in herbal medicine preparations.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Pharmacological Research:** As a purified standard, enhydrin is used to investigate the bioactivity of yacon, particularly its potential in lowering blood sugar levels.[\[2\]](#)
- **Method Validation:** Enhydrin serves as a reference standard for the development and validation of analytical methods such as HPLC and TLC.[\[1\]](#)[\[5\]](#)

1.3. Experimental Protocols

1.3.1. Quantification of Enhydrin in Yacon Leaf Extract by HPLC-UV

This protocol describes a validated High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) method for the simultaneous quantification of Enhydrin and Uvedalin in ethanolic extracts of yacon leaves.[\[1\]](#)[\[2\]](#)

Workflow for HPLC Analysis of Enhydrin



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Caption: Workflow for the quantification of Enhydrin by HPLC-UV.

- Instrumentation:
 - High-Performance Liquid Chromatography (HPLC) system with a UV detector.
 - C18 analytical column (e.g., 250 x 4.6 mm, 5 µm).^[1]
- Reagents:
 - Enhydrin reference standard.
 - Acetonitrile (HPLC grade).
 - Water (HPLC grade).
 - Methanol (HPLC grade).
- Chromatographic Conditions:
 - Mobile Phase: A mixture of 60% water and 40% acetonitrile.^[1]
 - Flow Rate: 1.0 mL/min.^[1]
 - Detection Wavelength: 210 nm.^[1]

- Column Temperature: Ambient.
- Injection Volume: 20 µL.
- Procedure:
 - Standard Solution Preparation: Prepare a stock solution of Enhydrin reference standard in methanol. From the stock solution, prepare a series of calibration standards by serial dilution.
 - Sample Preparation: Dilute the yacon leaf ethanolic extract with the mobile phase and filter through a 0.45 µm syringe filter before injection.
 - Analysis: Inject the prepared standards and samples into the HPLC system.
 - Quantification: Construct a calibration curve by plotting the peak area of the Enhydrin standards against their concentration. Determine the concentration of Enhydrin in the sample by interpolating its peak area on the calibration curve.

Validation Parameters for the HPLC Method

Parameter	Result
Linearity (R ²)	> 0.9999[1]
Limit of Detection (LOD)	0.52 µg/mL[1]
Limit of Quantification (LOQ)	1.57 µg/mL[1]
Accuracy (Recovery %)	101.46%[1]
Precision (%RSD)	0.30%[1]

1.3.2. Analysis of Enhydrin in Yacon Leaf Extract by TLC-Densitometry

This protocol outlines a validated Thin-Layer Chromatography (TLC)-Densitometry method for the determination of enhydrin.[5]

- Instrumentation:

- TLC plates (silica gel GF254).
- TLC scanner (densitometer).
- Reagents:
 - Enhydrin reference standard.
 - Chloroform.
 - Hexane.
- Chromatographic Conditions:
 - Stationary Phase: TLC plates of silica gel GF254.[5]
 - Mobile Phase: Chloroform:Hexane (10:1 v/v).[5]
 - Detection Wavelength: 210 nm.[5]
- Procedure:
 - Spot the Enhydrin standard solutions and sample extracts onto the TLC plate.
 - Develop the plate in a chromatographic tank saturated with the mobile phase.
 - After development, air dry the plate.
 - Scan the plate using a densitometer at 210 nm.
 - Quantify the enhydrin content by comparing the peak areas of the sample with those of the standards.

Validation Parameters for the TLC-Densitometry Method

Parameter	Result
Linearity (R^2)	0.9998[5]
Limit of Detection (LOD)	80.57 $\mu\text{g/mL}$ [5]
Limit of Quantification (LOQ)	244.1 $\mu\text{g/mL}$ [5]
Accuracy (Recovery %)	97–107%[5]
Precision (%RSD)	< 3%[5]

Part 2: Ethylene Chlorohydrin as a Reference Standard

Ethylene chlorohydrin (2-chloroethanol) is a simple chlorohydrin used as a solvent and in industrial manufacturing.[6][7] It is also a metabolite of the degradation of 1,2-dichloroethane.[7] Due to its toxicity, its monitoring in various matrices is crucial.[7]

2.1. Physicochemical Properties of Ethylene Chlorohydrin

Property	Value
Molecular Formula	$\text{C}_2\text{H}_5\text{ClO}$ [6]
Molecular Weight	80.51 g/mol [6]
Appearance	Colorless liquid with an ether-like odor[6][7]
Boiling Point	129 °C
Density	1.201 g/mL at 25 °C
Solubility	Miscible with water[7]

2.2. Applications

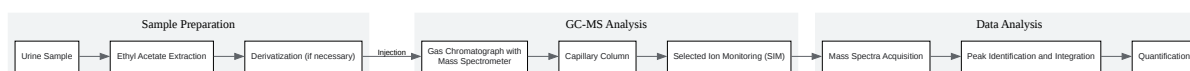
- **Environmental Monitoring:** Used as a reference standard for the detection and quantification of ethylene chlorohydrin in environmental samples.

- Toxicological Studies: Serves as a standard in analytical methods for determining exposure to ethylene chlorohydrin or its parent compounds.
- Industrial Hygiene: Employed in methods to monitor workplace air for ethylene chlorohydrin to ensure compliance with safety regulations.

2.3. Experimental Protocol: Quantification of alpha-Chlorohydrin (a related chlorohydrin) in Urine by GC-MS

This protocol is adapted from a method for a related chlorohydrin, alpha-chlorohydrin, and is applicable for the determination of chlorohydrins in biological matrices.[8]

Workflow for GC-MS Analysis of Chlorohydrins



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